

3-Aminobenzylamine CAS number and properties

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Compound of Interest

Compound Name: 3-Aminobenzylamine

Cat. No.: B1275103

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An In-depth Technical Guide to **3-Aminobenzylamine**

Core Compound Identification

CAS Number: 4403-70-7[1][2][3]

Chemical Name: **3-Aminobenzylamine**[2]

Synonyms: 3-(Aminomethyl)aniline, m-Aminobenzylamine[2][4]

Physicochemical Properties

3-Aminobenzylamine is an organic compound that serves as a versatile intermediate in various chemical syntheses.[1] It is characterized as a bifunctional molecule, containing both a primary aromatic amine and a primary benzylic amine group.[1] At room temperature, it can exist as a pale brown low-melting solid or a colorless to pale yellow liquid with a faint amine-like odor.[1][2]

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₀ N ₂	[1][2][3]
Molecular Weight	122.17 g/mol	[2][3][5]
Appearance	Pale brown low melting solid; Colorless to pale yellow liquid	[1][2]
Melting Point	41-45 °C	[2][6]
Boiling Point	134 °C at 4 mmHg	[2][6][7]
Density	1.093 ± 0.06 g/cm ³ (Predicted)	[2][6]
Solubility	Soluble in water and Methanol	[1][2][7]
pKa	9.22 ± 0.10 (Predicted)	[1][2]
Flash Point	>110 °C	[2][6]

Safety and Handling

3-Aminobenzylamine is classified as a hazardous substance and requires careful handling in a laboratory or industrial setting.[3][8] It is harmful if swallowed, causes severe skin burns and eye damage, and is toxic to aquatic life with long-lasting effects.[2][5][8][9]

Table 2: GHS Hazard Information

Pictogram	Signal Word	Hazard Statements
 alt text	Danger	H302: Harmful if swallowed.[2]
 alt text		[5][8] H314: Causes severe skin burns and eye damage.[2]
 alt text		[5][8] H410/H411: Very toxic/toxic to aquatic life with long lasting effects.[2][7][8]

Handling and Storage:

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[8][9] A full-face respirator should be used if exposure limits are exceeded.[8]
- Handling Precautions: Do not breathe dust or mists.[7][9] Avoid release to the environment.[7][8][9] Do not eat, drink, or smoke when using this product.[7][8]
- Storage Conditions: Store in a cool, dry place at 2-8°C, protected from light and under an inert gas atmosphere as it is air sensitive.[2][6][7][9] Store locked up.[7][8]

Applications in Research and Development

3-Aminobenzylamine is a key building block in medicinal chemistry and materials science.[1]

- Pharmaceutical and Agrochemical Intermediate: It serves as a precursor for the synthesis of bioactive molecules, enzyme inhibitors, and receptor ligands.[1] It is considered an important pharmaceutical intermediate.[2]
- Polymer Chemistry: The compound is used in the preparation of polymers.[1] For instance, it is used as a monomer for the synthesis of poly(**3-aminobenzylamine**) (PABA), a conductive polymer employed in the development of electrochemical biosensors for detecting neurotransmitters like dopamine.[10] It can also be used as a raw material for polyimides.
- Curing Agent: It functions as a curing agent for epoxy resins.[2]
- Dyes and Specialty Chemicals: It is also utilized in the manufacturing of dyes and other specialty chemicals.[1]

Experimental Protocols

Synthesis of 3-Aminobenzylamine

Several synthetic routes for **3-aminobenzylamine** have been reported, typically involving the reduction of a nitro-substituted precursor.

Method 1: Reduction of m-Nitrobenzylamine

This method involves the catalytic hydrogenation of m-nitrobenzylamine.

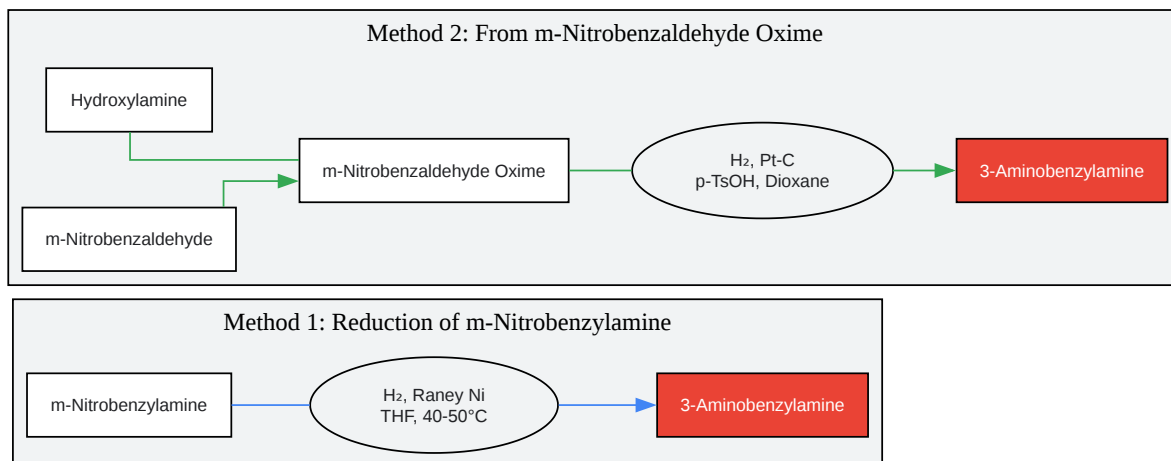
- Reactants: m-Nitrobenzylamine (13.6 g, 0.1 mol), Tetrahydrofuran (70 ml), Raney Nickel catalyst (2 g).[11]
- Procedure:
 - The reactants are added to a high-pressure reactor.[11]
 - The reactor is filled with hydrogen gas, and the pressure is maintained at 30-35 kg/cm ²G with vigorous stirring.[11]
 - The reaction is conducted at a temperature of 40-50°C for 2 hours.[11]
 - After the reaction is complete, the catalyst is removed by filtration.[11]
 - The solvent is removed by vacuum vaporization to yield the final product, m-aminobenzylamine.[11]
- Yield: 87.6% with a purity of 99.9% as determined by gas chromatography.[11]

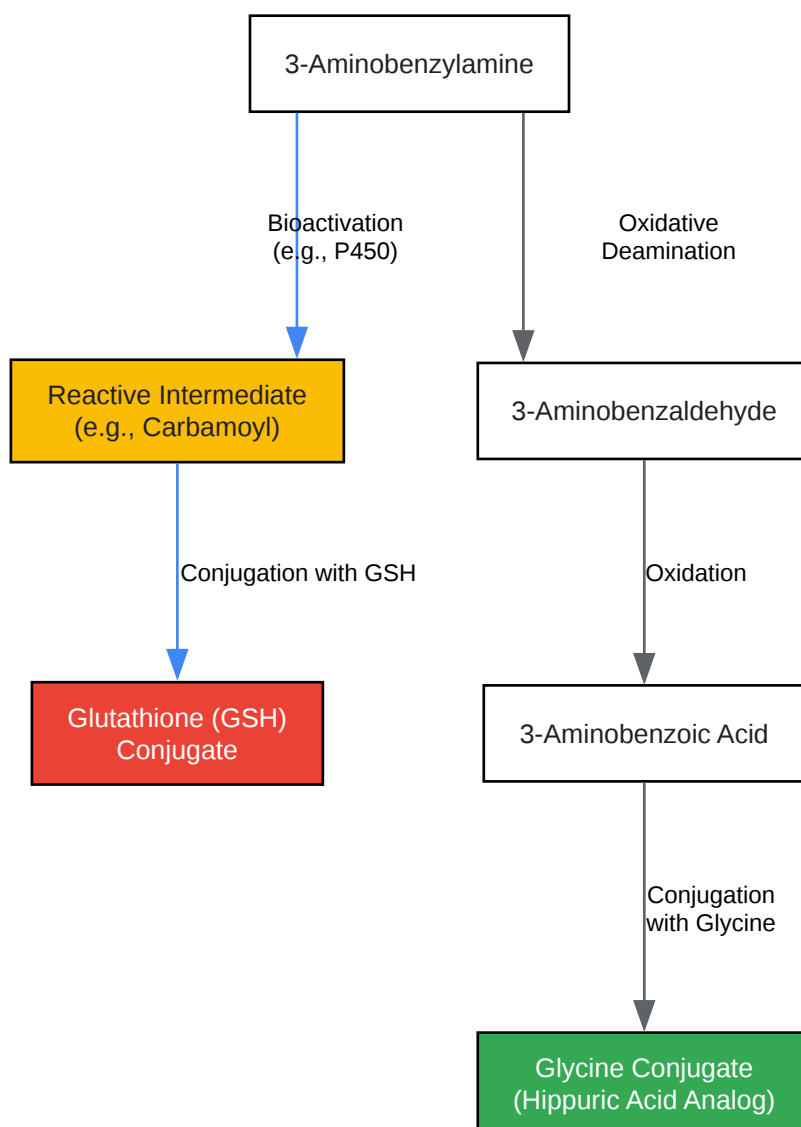
Method 2: Synthesis from m-Nitrobenzaldehyde Oxime

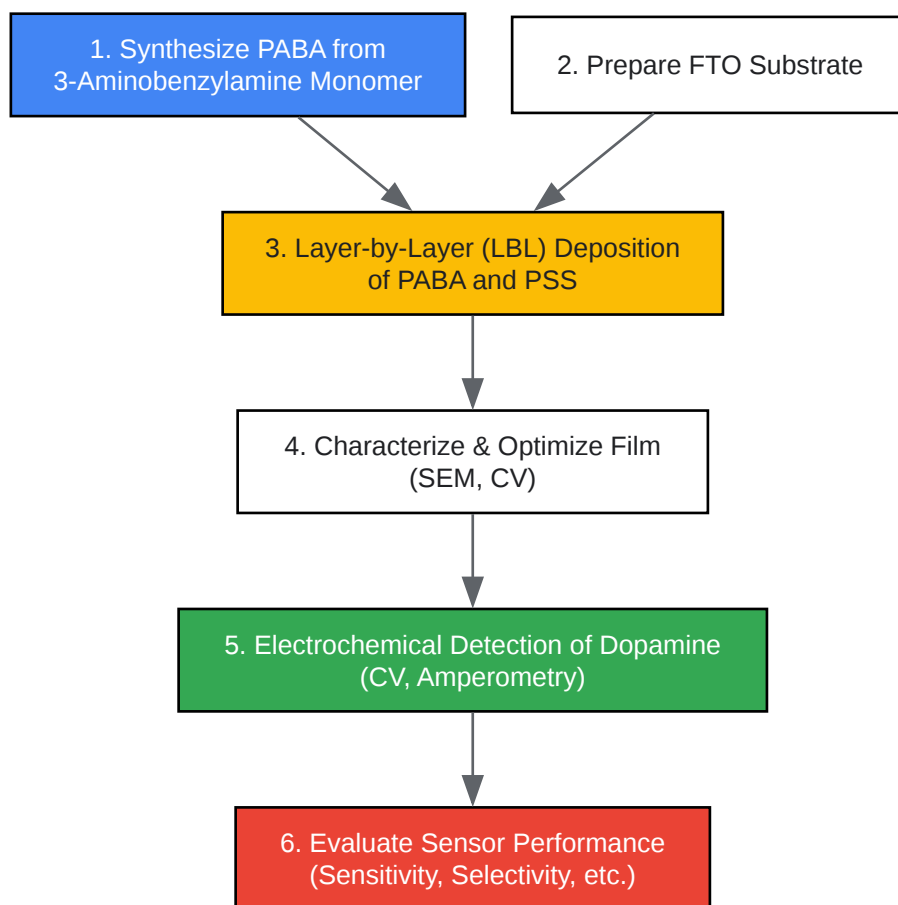
This procedure involves the reduction of an oxime precursor.

- Reactants: m-Nitrobenzaldehyde oxime (16.6 g, 0.1 mol), p-toluenesulfonic acid (9.5 g, 0.05 mol), 5% Pt-C catalyst (0.5 g), Dioxane (75 mL).[2]
- Procedure:
 - All reactants are added to a sealed glass vessel under a hydrogen-filled atmosphere with vigorous stirring.[2]
 - The reaction proceeds for 8 hours at a temperature of 30°C to 40°C.[2]
 - Upon completion, the mixture is filtered to remove the catalyst.[2]
 - 35 g (0.3 mol) of 35% aqueous sodium hydroxide is added to the filtrate.[2]

- The mixture is stirred and allowed to separate into layers. The lower aqueous layer is discarded.[\[2\]](#)
- The upper organic layer is distilled to obtain the final product.[\[2\]](#)
- Yield: 72.9% with a purity of 99.3% by gas chromatography.[\[2\]](#)







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